

Dual Molecular Targets of CNX-774: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CNX-774

Cat. No.: B611970

[Get Quote](#)

Introduction: **CNX-774** is a potent small molecule inhibitor that has demonstrated significant therapeutic potential. Initially developed as a selective and irreversible inhibitor of Bruton's tyrosine kinase (BTK), a key mediator in B-cell signaling, recent research has unveiled a second, functionally relevant molecular target: the equilibrative nucleoside transporter 1 (ENT1). This dual-targeting capability opens new avenues for therapeutic applications, particularly in oncology. This technical guide provides an in-depth overview of the interaction of **CNX-774** with both of its molecular targets, presenting key quantitative data, detailed experimental methodologies, and relevant signaling pathways.

Bruton's Tyrosine Kinase (BTK)

Bruton's tyrosine kinase is a non-receptor tyrosine kinase that plays a crucial role in B-cell development, differentiation, and signaling.^[1] It is a key component of the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation and survival.^{[2][3][4]}

Mechanism of Inhibition

CNX-774 is an irreversible inhibitor of BTK.^{[5][6]} It forms a covalent bond with a specific cysteine residue (Cys-481) within the ATP-binding site of the BTK enzyme.^{[5][6]} This covalent modification permanently inactivates the kinase, leading to a sustained blockade of BCR signaling.

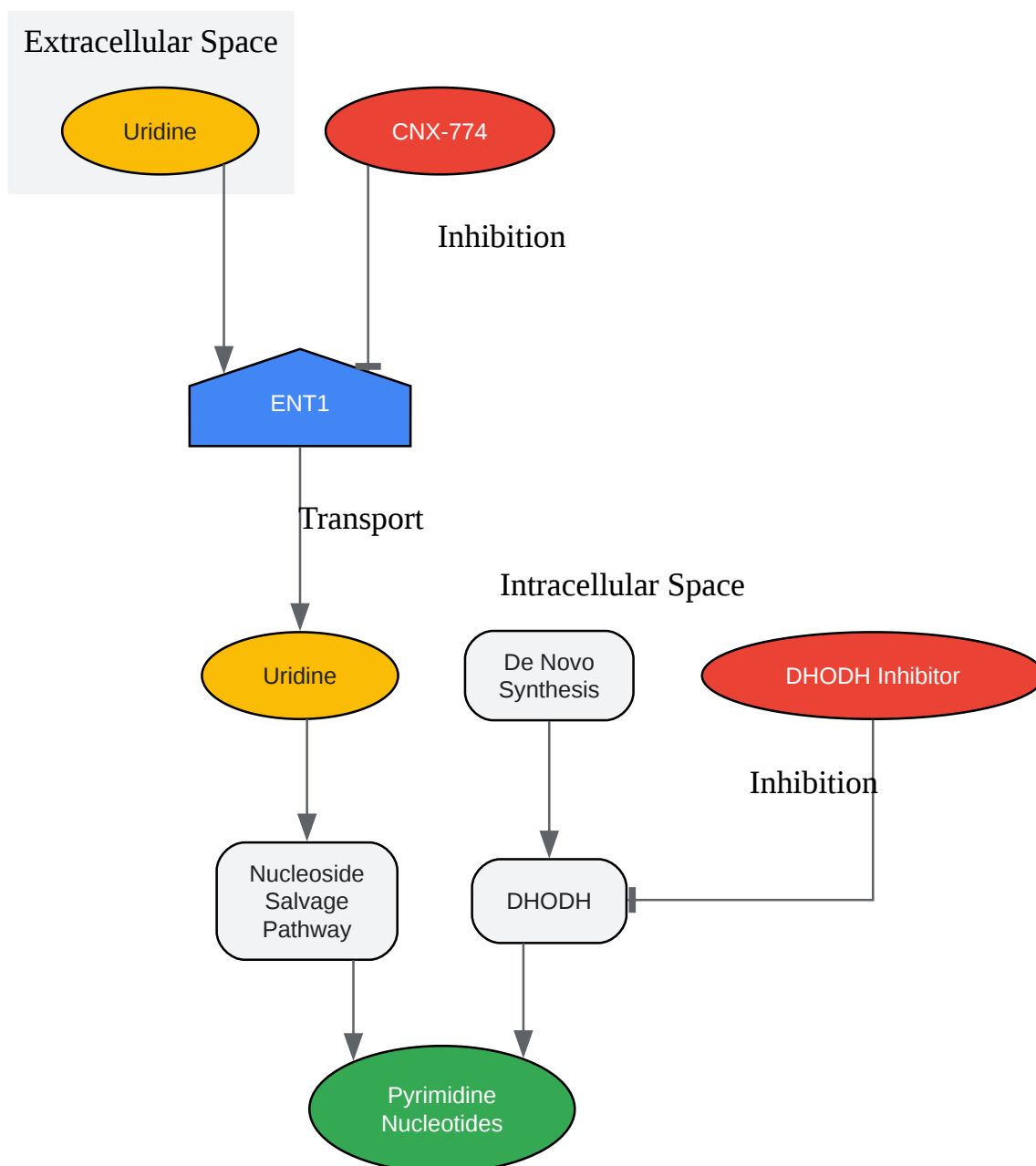
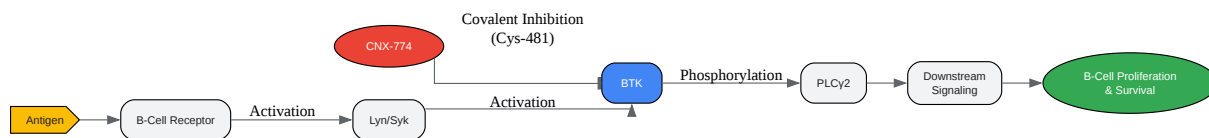
Quantitative Data

The inhibitory potency of **CNX-774** against BTK has been characterized in both biochemical and cellular assays.

Assay Type	Parameter	Value	Reference(s)
Biochemical Assay	IC50	< 1 nM	[5] [6] [7]
Cellular Assay (Ramos cells)	IC50	1-10 nM	[5] [6]

Signaling Pathway

CNX-774 exerts its effect by inhibiting the B-cell receptor (BCR) signaling pathway. Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of BTK. Activated BTK then phosphorylates downstream substrates, including phospholipase C gamma 2 (PLCy2), which ultimately results in the activation of transcription factors that promote B-cell proliferation and survival. By irreversibly binding to BTK, **CNX-774** blocks these downstream signaling events.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Evolving Role of Bruton's Tyrosine Kinase Inhibitors in B Cell Lymphomas - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The B-cell receptor signaling pathway as a therapeutic target in CLL - PMC [pmc.ncbi.nlm.nih.gov]
- 4. B Cell Receptor Signaling | Cell Signaling Technology [cellsignal.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Dual Molecular Targets of CNX-774: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611970#what-is-the-molecular-target-of-cnx-774]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com